

Technical Guide: Safety and Handling of 2-(Benzyloxy)acetyl Chloride[1]

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Compound of Interest

Compound Name: 2-(Benzyloxy)acetyl chloride

CAS No.: 19810-31-2

Cat. No.: B009325

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CAS Number: 19810-31-2 Formula: C₉H₉ClO₂ Molecular Weight: 184.62 g/mol Synonyms: Benzyloxyacetyl chloride; 2-(Phenylmethoxy)acetyl chloride[1][2][3]

Executive Summary & Application Context

2-(Benzyloxy)acetyl chloride is a specialized acylating agent critical in the synthesis of pharmaceutical intermediates, particularly in the development of

-lactam antibiotics and fluoroquinolones (e.g., PF-00951966).[1] Its utility lies in the benzyloxy group, which serves as a robust protecting group for the hydroxyl moiety, stable under acidic conditions but removable via hydrogenolysis.

However, its utility comes with significant risk. As an acyl chloride, it possesses a high electrophilic potential, making it lachrymatory, corrosive, and violently reactive with moisture. This guide synthesizes the chemical behavior of **2-(benzyloxy)acetyl chloride** with field-proven handling protocols to ensure researcher safety and data integrity.

Hazard Identification & Mechanistic Basis

The Hydrolysis Hazard

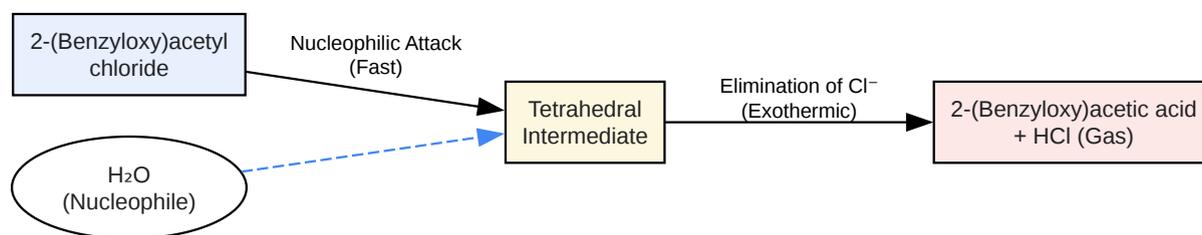
The primary safety concern is the compound's thermodynamic drive to hydrolyze. Upon contact with ambient moisture or mucosal membranes, the chloride leaving group is displaced by

water. This nucleophilic acyl substitution is rapid and exothermic, generating 2-(benzyloxy)acetic acid and hydrogen chloride (HCl) gas.[1]

The generation of HCl gas in a confined headspace (e.g., a sealed waste container) can lead to pressurization and vessel rupture. In biological systems, the HCl causes immediate, severe chemical burns to the respiratory tract, eyes, and skin.

Mechanism of Action (Hydrolysis)

The following diagram illustrates the nucleophilic attack mechanism that drives the compound's instability and toxicity.



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Figure 1: Mechanism of hydrolysis. The rapid displacement of chloride by water generates heat and corrosive HCl gas.

GHS Classification Summary

Hazard Class	Category	Statement Code	Description
Skin Corrosion	1B	H314	Causes severe skin burns and eye damage.[1]
Eye Damage	1	H318	Causes serious eye damage.[1][4]
Reactivity	-	EUH014	Reacts violently with water.[1][5]
Corrosive to Metals	1	H290	May be corrosive to metals.[1][6]

Engineering Controls & Personal Protective

Equipment (PPE)[1]

Engineering Controls

- Primary Containment: All transfers involving >5 mL must occur within a certified chemical fume hood with a face velocity of 80–100 fpm.
- Inert Atmosphere: Due to moisture sensitivity, store and handle under nitrogen or argon. For bulk dispensing (>100 g), a glove box is recommended to prevent hydrolysis-induced degradation of the reagent.
- Scrubbing: If large-scale reactions (multi-gram) are performed, the reaction vessel vent should be routed through a base trap (e.g., NaOH solution) to neutralize evolved HCl.[1]

PPE Selection Logic

Standard nitrile gloves often provide insufficient protection against prolonged contact with chlorinated solvents or acyl chlorides.

- Gloves:
 - Splash Protection: Double-layered Nitrile (minimum 5 mil outer, 4 mil inner).[1] Change immediately upon contamination.[7]
 - Immersion/Spill Cleanup: Silver Shield® (Laminate) or Viton® gloves are required. Acyl chlorides can permeate standard nitrile in minutes.
- Eye Protection: Chemical splash goggles are mandatory. A face shield is required when handling volumes >50 mL to protect against projectile liquid from violent hydrolysis.
- Respiratory: If fume hood containment is breached or for spill cleanup, use a full-face respirator with Acid Gas (AG) and Organic Vapor (OV) cartridges.[1]

Operational Protocols

Storage and Stability

- Temperature: Store at 2–8°C. Lower temperatures retard the rate of autohydrolysis.

- Atmosphere: Store under inert gas (Argon/Nitrogen).[1] Cap seals should be wrapped with Parafilm or electrical tape to limit moisture ingress.
- Shelf Life: Check physical appearance monthly. Cloudiness or precipitate formation (2-(benzyloxy)acetic acid) indicates decomposition.[1]

Reaction Setup (Exotherm Management)

When using **2-(benzyloxy)acetyl chloride** as an electrophile:

- Solvent Choice: Dissolve the reagent in anhydrous DCM, THF, or Toluene. Avoid protic solvents.
- Base Trap: Always include a non-nucleophilic base (e.g., Triethylamine, DIPEA, or Pyridine) to scavenge the HCl byproduct.
- Addition Rate: Add the acid chloride solution dropwise to the nucleophile solution at 0°C. This controls the exotherm and prevents runaway side reactions.

Quenching and Waste Disposal

NEVER add water directly to the neat acid chloride.

Standard Quench Protocol:

- Cool the reaction mixture to <5°C.
- Prepare a hydrolysis solution: 10% Sodium Bicarbonate (NaHCO₃) or 1M NaOH.
- Slowly add the hydrolysis solution to the reaction mixture with vigorous stirring.
 - Note: Expect gas evolution (CO₂ from bicarbonate) and heat.
- Verify pH is neutral/basic (pH 7–9) before separating layers.

Waste Disposal:

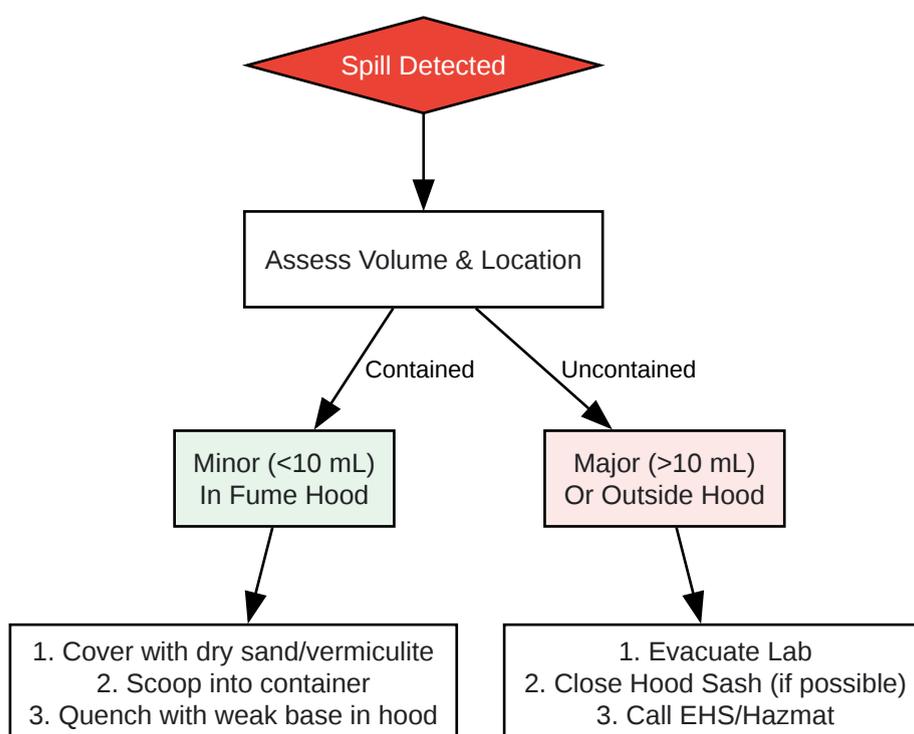
- Dispose of as Corrosive/Acidic Organic Waste.

- Do not combine with oxidizing agents (e.g., nitric acid) to prevent the formation of chlorine gas.

Emergency Response

Spill Response Decision Tree

Immediate action is required to prevent infrastructure damage and exposure.



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Figure 2: Decision logic for spill response. Speed is critical to prevent HCl dispersion.

First Aid

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen (trained personnel only). Medical urgency: High (risk of pulmonary edema).[1][7]
- Skin Contact: Wash with soap and water for 15 minutes. Do not use organic solvents (ethanol), as they may increase skin absorption.

- Eye Contact: Rinse with water for at least 15 minutes, lifting eyelids.[5] Consult an ophthalmologist immediately.

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